

Technical Support Center: (2-Chloro-5-fluoropyridin-3-yl)methanol

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Compound of Interest

Compound Name: (2-Chloro-5-fluoropyridin-3-yl)methanol

Cat. No.: B1593101

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Welcome to the dedicated technical support guide for **(2-Chloro-5-fluoropyridin-3-yl)methanol** (CAS No. 870063-52-8). This resource is designed for our valued partners in research, discovery, and drug development. As a key building block in the synthesis of novel chemical entities, understanding its properties and handling characteristics is paramount to achieving successful experimental outcomes.^[1] This guide provides in-depth answers to frequently asked questions and troubleshoots common issues encountered during its use.

Part 1: Frequently Asked Questions (FAQs)

This section addresses the most common inquiries regarding the fundamental properties, storage, and safe handling of **(2-Chloro-5-fluoropyridin-3-yl)methanol**.

Q1: What are the primary chemical and physical properties of this reagent?

Answer: Understanding the fundamental properties is the first step to successful handling and application. Key data has been consolidated below for your convenience.

Property	Value	Source
CAS Number	870063-52-8	[2]
Molecular Formula	C ₆ H ₅ ClFNO	[2][3][4]
Molecular Weight	161.56 g/mol	[3][4]
Appearance	White to off-white solid (powder to lump)	[5]
Purity	Typically ≥95% or ≥98%	[3][4]
Solubility	Soluble in Methanol	[5][6]
Predicted Boiling Point	268.3±35.0 °C at 760 mmHg	[7]
Predicted Density	1.4±0.1 g/cm ³	[7]

Q2: What are the ideal long-term storage conditions for (2-Chloro-5-fluoropyridin-3-yl)methanol?

Answer: Proper storage is critical to maintain the reagent's integrity and ensure reproducible results. The primary degradation risks are exposure to moisture, atmospheric oxygen, and incompatible substances.

- **Temperature:** While some suppliers may ship at room temperature, long-term storage at 2-8°C is recommended.[3] Some related compounds are stored at room temperature under an inert atmosphere.[5] For maximum stability, keeping the material cool minimizes the rate of any potential slow decomposition reactions.
- **Atmosphere:** Store under an inert atmosphere (e.g., Argon or Nitrogen). The pyridine nitrogen can be susceptible to oxidation, and the hydroxyl group can be reactive. An inert atmosphere displaces oxygen and moisture, which are often catalysts for degradation.
- **Container:** The compound should be kept in its original, tightly sealed container.[8][9] Containers that have been opened must be carefully resealed to prevent atmospheric contamination.[10]

- Location: Store in a dry, well-ventilated place away from heat, sparks, and open flames.[8][9]
It should be stored locked up and segregated from incompatible materials.[8][9]

Q3: What personal protective equipment (PPE) is required when handling this compound?

Answer: Adherence to safety protocols is non-negotiable. Based on data for this and structurally related compounds, the following PPE is mandatory.

- Eye/Face Protection: Wear chemical safety goggles or glasses with side-shields that conform to OSHA 29 CFR 1910.133 or European Standard EN166.[8][11]
- Hand Protection: Use chemically resistant, impervious gloves (e.g., nitrile rubber). Gloves must be inspected before use, and proper removal technique should be employed to avoid skin contact.[10][12]
- Body Protection: A lab coat or impervious clothing is required to prevent skin exposure.[10][11][12] For larger quantities or situations with a higher risk of splashing, a chemical-resistant apron or suit may be necessary.
- Respiratory Protection: All handling of the solid powder or its solutions should occur inside a certified chemical fume hood to avoid inhalation of dust or vapors.[8][12][13] If engineering controls are not sufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[8]

Part 2: Experimental Troubleshooting Guide

This section is structured to help you diagnose and resolve specific issues that may arise during your experiments.

Q4: My reaction is showing low or no conversion. What are the potential causes related to the reagent?

Answer: Low conversion is a common issue. Before troubleshooting complex reaction parameters, it's crucial to validate the integrity of your starting material.

- Cause 1: Reagent Degradation: Improper storage (see Q2) can lead to degradation. The primary alcohol is susceptible to oxidation to the corresponding aldehyde or carboxylic acid, especially if exposed to air over time.
 - Troubleshooting:
 - Visual Inspection: Has the material changed color or consistency?
 - Analytical Verification: Run a quick ^1H NMR or LC-MS on your starting material. Compare the spectrum to the reference data from the supplier. Look for the appearance of new peaks, particularly in the aldehyde region (~9-10 ppm in ^1H NMR) or a change in the mass spectrum.
- Cause 2: Water Contamination: The compound is likely hygroscopic. Absorbed water can act as a competing nucleophile or poison water-sensitive catalysts (e.g., in some cross-coupling reactions).
 - Troubleshooting:
 - Drying: If you suspect water contamination, dry the material under high vacuum for several hours before use.
 - Solvent Purity: Always use anhydrous solvents for your reactions. Ensure your solvents are freshly dried and tested.

Q5: I am observing an unexpected side product. What could it be?

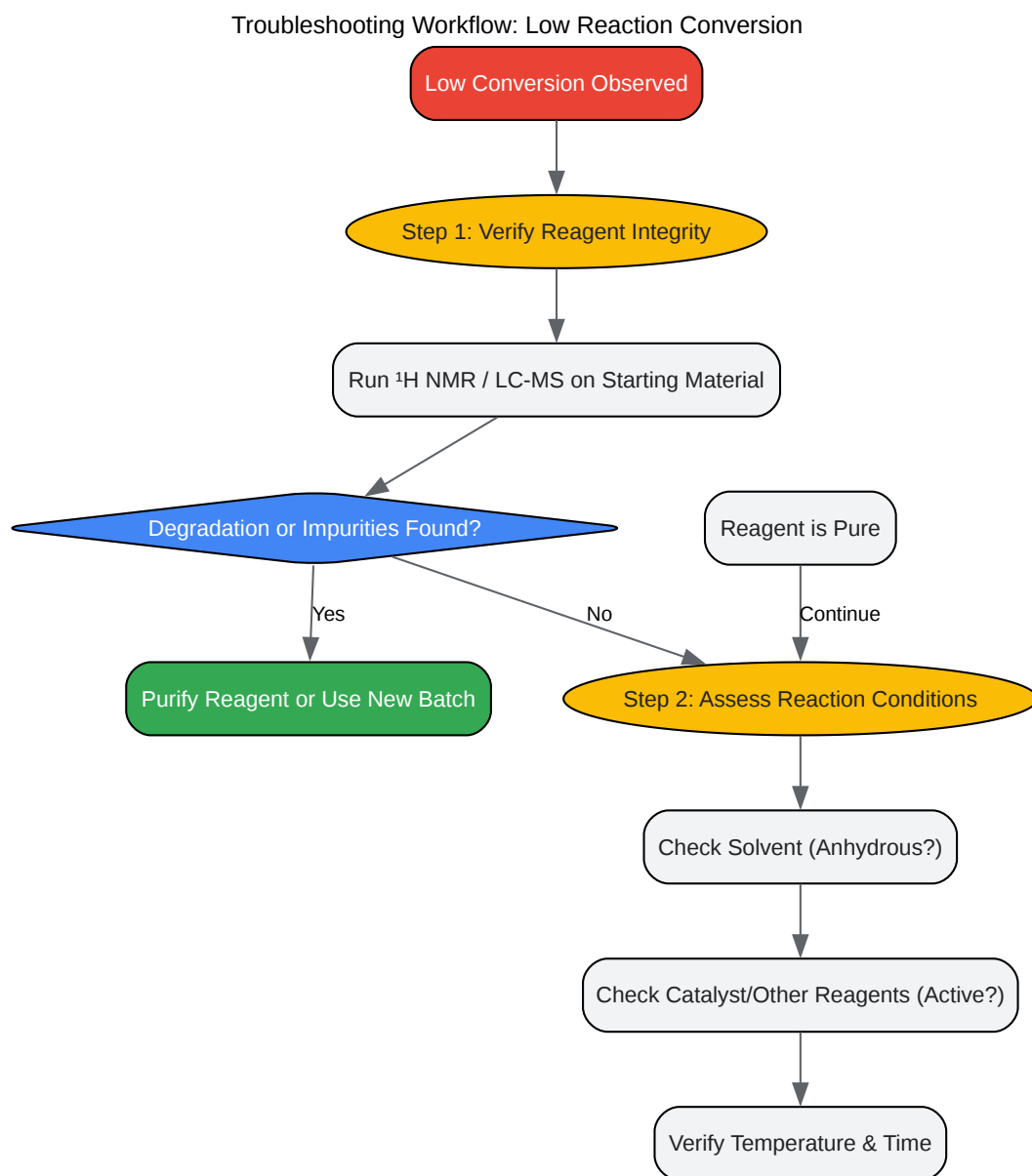
Answer: The structure of **(2-Chloro-5-fluoropyridin-3-yl)methanol** presents several reactive sites. The nature of the side product is highly dependent on your reaction conditions.

- Scenario A: Oxidation Conditions
 - Potential Side Product: 2-Chloro-5-fluoropyridine-3-carbaldehyde.
 - Causality: The primary alcohol is easily oxidized. This can occur with common oxidizing agents or even slowly via air oxidation.

- Scenario B: Nucleophilic Substitution Conditions
 - Potential Side Product: Substitution at the 2-position (chloro displacement).
 - Causality: The chlorine at the 2-position is activated towards nucleophilic aromatic substitution (S_NAr). Strong nucleophiles, particularly at elevated temperatures, can displace the chloride.
- Scenario C: Basic Conditions
 - Potential Side Product: Intermolecular ether formation (Williamson ether synthesis-type side reaction).
 - Causality: In the presence of a strong base, the hydroxyl group can be deprotonated to form an alkoxide. This alkoxide can then potentially react with another molecule of the starting material to form a dimeric ether.

Workflow for Troubleshooting Low Conversion

The following decision tree can guide your troubleshooting process when encountering low reaction yields.



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Caption: A decision tree for troubleshooting low reaction conversion.

Part 3: Protocols and Procedures

This section provides standardized protocols for common handling procedures to ensure safety and experimental reproducibility.

Protocol 1: Safe Weighing and Dissolution

This protocol minimizes atmospheric exposure and ensures accurate concentration of your final solution.

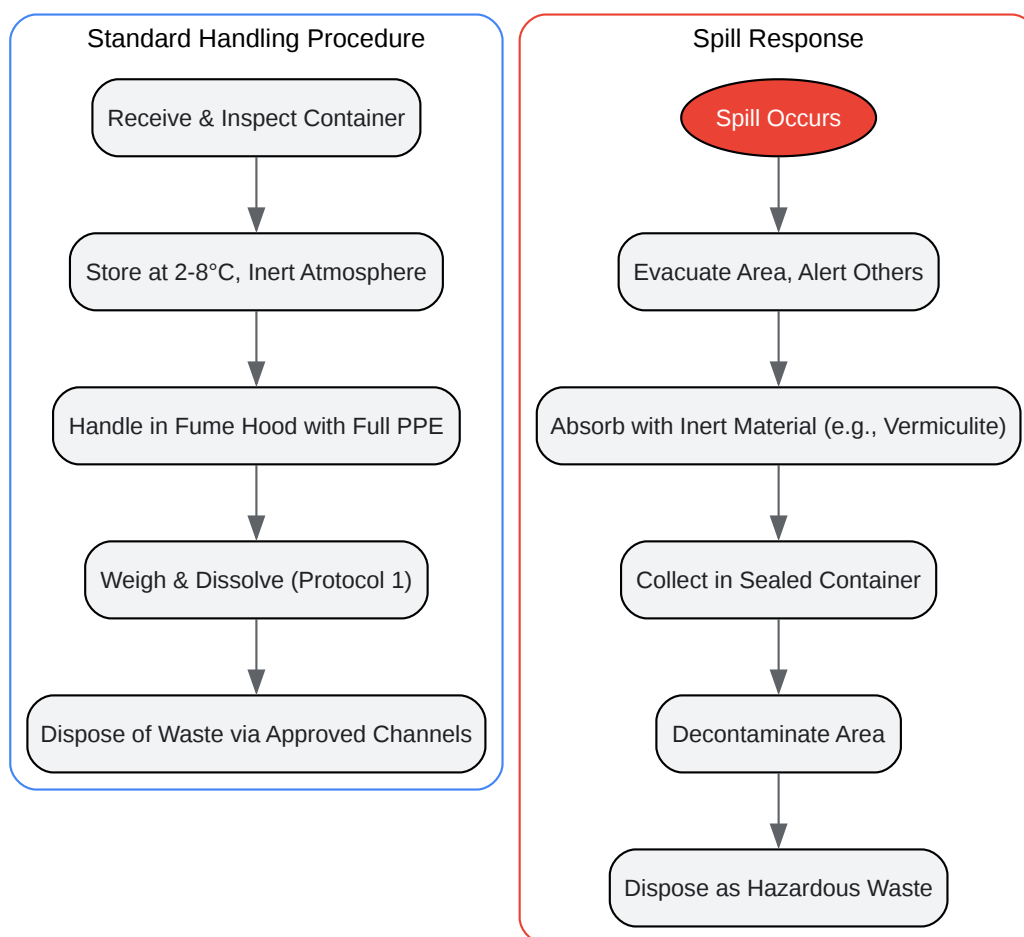
- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Gather all necessary PPE (gloves, safety goggles, lab coat).
 - Prepare a clean, dry vial with a septum-sealed cap.
 - Have your anhydrous solvent ready in a sealed container with a syringe for transfer.
- Inert Atmosphere Transfer (Recommended):
 - Allow the reagent container to warm to room temperature before opening to prevent condensation of moisture.
 - Briefly flush the balance enclosure with a gentle stream of nitrogen or argon.
 - Quickly weigh the desired amount of **(2-Chloro-5-fluoropyridin-3-yl)methanol** into the prepared vial.
 - Immediately seal the vial with the septum cap.
- Dissolution:
 - Purge the headspace of the vial with nitrogen or argon using a needle connected to an inert gas line and a second needle as an outlet.
 - Using a clean, dry syringe, carefully transfer the required volume of anhydrous solvent into the vial through the septum.

- Gently swirl or sonicate the vial until the solid is fully dissolved. The resulting solution is now ready for use.

Safe Handling and Spill Cleanup Workflow

This diagram outlines the essential steps for safely managing the reagent from receipt to disposal.

Safe Handling & Spill Response Workflow



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Caption: Workflow for routine handling and emergency spill response.

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